

commercial availability and suppliers of Methyl 4-amino-3-fluorobenzoate

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Compound of Interest

Compound Name: Methyl 4-amino-3-fluorobenzoate

Cat. No.: B168591

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In-Depth Technical Guide to Methyl 4-amino-3-fluorobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **Methyl 4-amino-3-fluorobenzoate** (CAS No. 185629-32-7). It also includes a detailed, representative experimental protocol for its synthesis via Fischer esterification, a common and effective method for this class of compounds.

Core Compound Information

Methyl 4-amino-3-fluorobenzoate is a fluorinated aromatic compound frequently utilized as a building block in medicinal chemistry and organic synthesis. Its structure, featuring an amino group and a methyl ester on a fluorinated benzene ring, makes it a valuable intermediate for the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).

Key Identifiers:

- IUPAC Name: **methyl 4-amino-3-fluorobenzoate**[\[1\]](#)
- CAS Number: 185629-32-7[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₈FN₂O₂[\[1\]](#)[\[2\]](#)

- Molecular Weight: 169.15 g/mol [1]

Commercial Availability and Suppliers

Methyl 4-amino-3-fluorobenzoate is readily available from a variety of chemical suppliers. The purity of the commercially available compound is typically high, often exceeding 98%. The following table summarizes key quantitative data from a selection of suppliers.

Supplier	CAS Number	Purity/Specification	Available Quantities
CP Lab Safety	185629-32-7	min 98%	100 grams[2]
BLD Pharm	185629-32-7	Data available via website	Various
Alfa Chemistry	185629-32-7	Research Grade	Inquire for details
ChemScene	185629-32-7	>98%	Inquire for details

Note: Availability and specific quantities are subject to change. It is recommended to consult the suppliers directly for the most current information.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 4-amino-3-fluorobenzoate** is provided in the table below.

Property	Value
Molecular Weight	169.15 g/mol [1]
Appearance	Light yellow to yellow to orange powder/crystal
Storage	Room temperature, in a dark, inert atmosphere

Experimental Protocols: Synthesis

A prevalent and reliable method for the synthesis of **Methyl 4-amino-3-fluorobenzoate** is the Fischer esterification of its corresponding carboxylic acid precursor, 4-amino-3-fluorobenzoic acid. The following protocol is based on established methods for similar aniline derivatives.

Reaction: Fischer Esterification

Starting Material: 4-amino-3-fluorobenzoic acid Reagents: Methanol (reagent and solvent), Sulfuric Acid (catalyst)

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-amino-3-fluorobenzoic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Cool the solution in an ice bath. Slowly and carefully add concentrated sulfuric acid dropwise to the stirred solution. The addition of the strong acid protonates the amino group, forming the ammonium salt, which may precipitate.
- **Reflux:** After the addition of the catalyst is complete, remove the ice bath and heat the mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Reduce the volume of the mixture under reduced pressure to remove the excess methanol.
 - Carefully neutralize the acidic mixture by adding a saturated aqueous solution of a weak base, such as sodium bicarbonate, until the cessation of gas evolution (CO_2).
 - The product, **Methyl 4-amino-3-fluorobenzoate**, will precipitate out of the aqueous solution.
- **Purification:**
 - Collect the solid product by vacuum filtration.

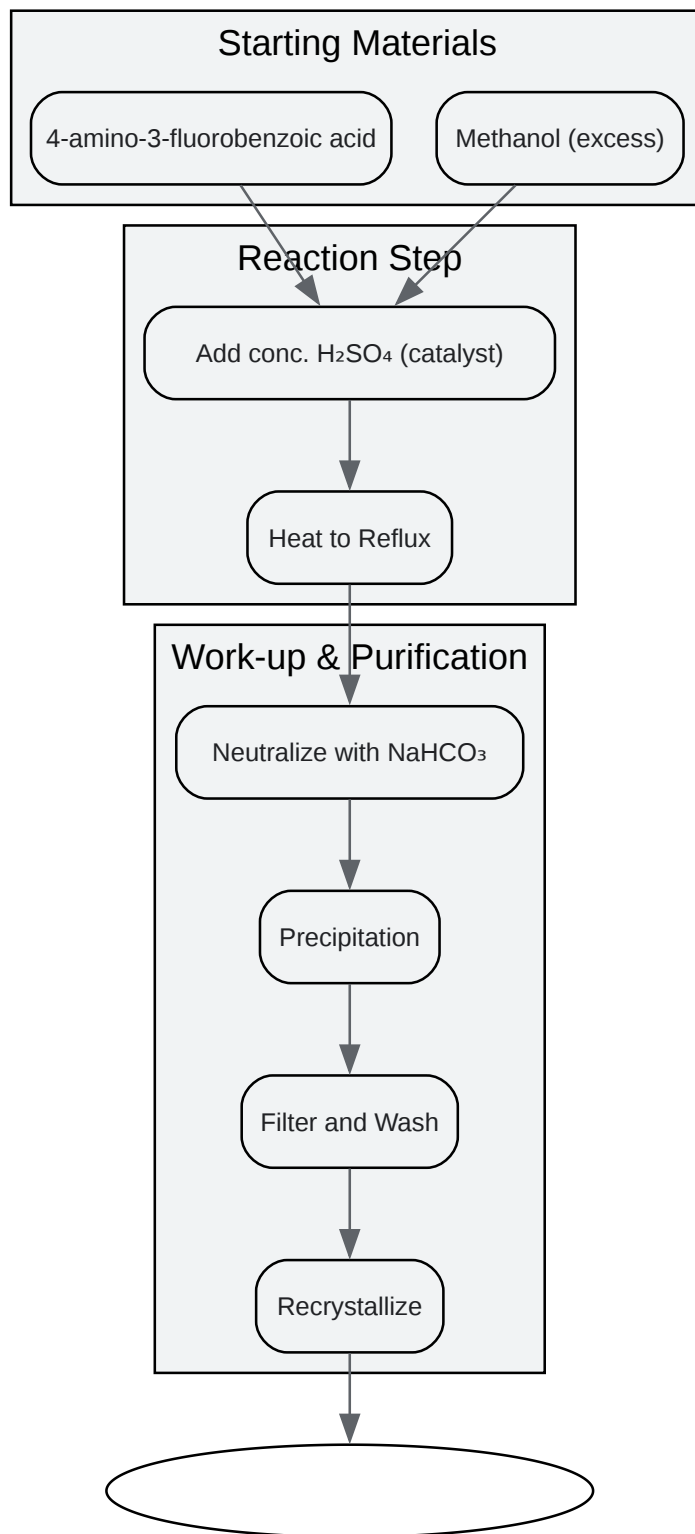
- Wash the collected solid with cold water to remove any remaining salts.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final, high-purity product.

Visualizations

Synthesis Workflow via Fischer Esterification

The following diagram illustrates the logical workflow for the synthesis of **Methyl 4-amino-3-fluorobenzoate** from 4-amino-3-fluorobenzoic acid.

Synthesis of Methyl 4-amino-3-fluorobenzoate



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Caption: Fischer esterification workflow for **Methyl 4-amino-3-fluorobenzoate**.

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References

- 1. Methyl 4-amino-3-fluorobenzoate | C₈H₈FNO₂ | CID 11182865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
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